

A Comparative Analysis of the Hygroscopic Properties of Beta-Lactose and Sorbitol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **beta-Lactose**

Cat. No.: **B1674315**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

The hygroscopicity of excipients is a critical parameter in pharmaceutical formulation development, influencing powder flow, compaction, stability, and drug product performance. This guide provides an objective comparison of the hygroscopic behavior of two common pharmaceutical excipients: **beta-lactose** and sorbitol. The following analysis is based on experimental data from various scientific studies.

Executive Summary

Both **beta-lactose** and sorbitol are known to be hygroscopic, meaning they readily attract and hold water molecules from the surrounding environment. However, the extent and nature of their moisture sorption differ significantly. Anhydrous **beta-lactose** exhibits hygroscopicity, particularly at higher relative humidity (RH), while sorbitol is a well-established humectant that readily binds with water. The crystalline form of these materials plays a crucial role in their interaction with moisture.

Quantitative Comparison of Moisture Sorption

The following table summarizes the moisture content of **beta-lactose** and sorbitol at various relative humidity levels, as reported in different studies. It is important to note that these values were not obtained from a single, direct comparative study and should be interpreted with consideration of potential variations in experimental conditions.

Relative Humidity (RH)	Beta-Lactose (anhydrous) - % Moisture Content (w/w)	Sorbitol - % Moisture Content (w/w)
< 10%	Not specified	Essentially water-free[1][2]
55%	< 1.0%	Not specified
75%	Hygroscopic[3]	Not specified
80%	1.66%	Not specified
92%	2.03%	Not specified

Data for **beta-lactose** is derived from a study on direct compression anhydrous lactose with a high beta-content. Data for sorbitol is based on studies of its water activity.

Physicochemical Properties and Hygroscopic Behavior

Beta-Lactose:

Beta-lactose is an isomer of lactose. Its anhydrous form is known to be hygroscopic.[3] Upon exposure to moisture, anhydrous **beta-lactose** can adsorb water, which can lead to changes in its physical properties, such as caking and alterations in flowability. One study found that **beta-lactose** anomers adsorb less moisture than alpha-lactose anomers.

Sorbitol:

Sorbitol, a sugar alcohol, is widely recognized as a highly hygroscopic excipient and a good humectant, meaning it binds well with water.[4][5] Its hygroscopic nature is so pronounced that its use in formulations can be restricted due to its tendency to cause sticking and capping in tablets, especially at high humidity.[6] Studies have shown that the hygroscopic properties of sorbitol are very similar to those of glucose.[1] At relative humidities below 10%, sorbitol is essentially free of water.[1][2]

Experimental Protocol: Dynamic Vapor Sorption (DVS)

Dynamic Vapor Sorption (DVS) is a standard technique used to determine the hygroscopicity of a substance by measuring the change in mass of a sample as it is exposed to varying levels of relative humidity at a constant temperature.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

Objective: To determine and compare the moisture sorption isotherms of **beta-lactose** and sorbitol.

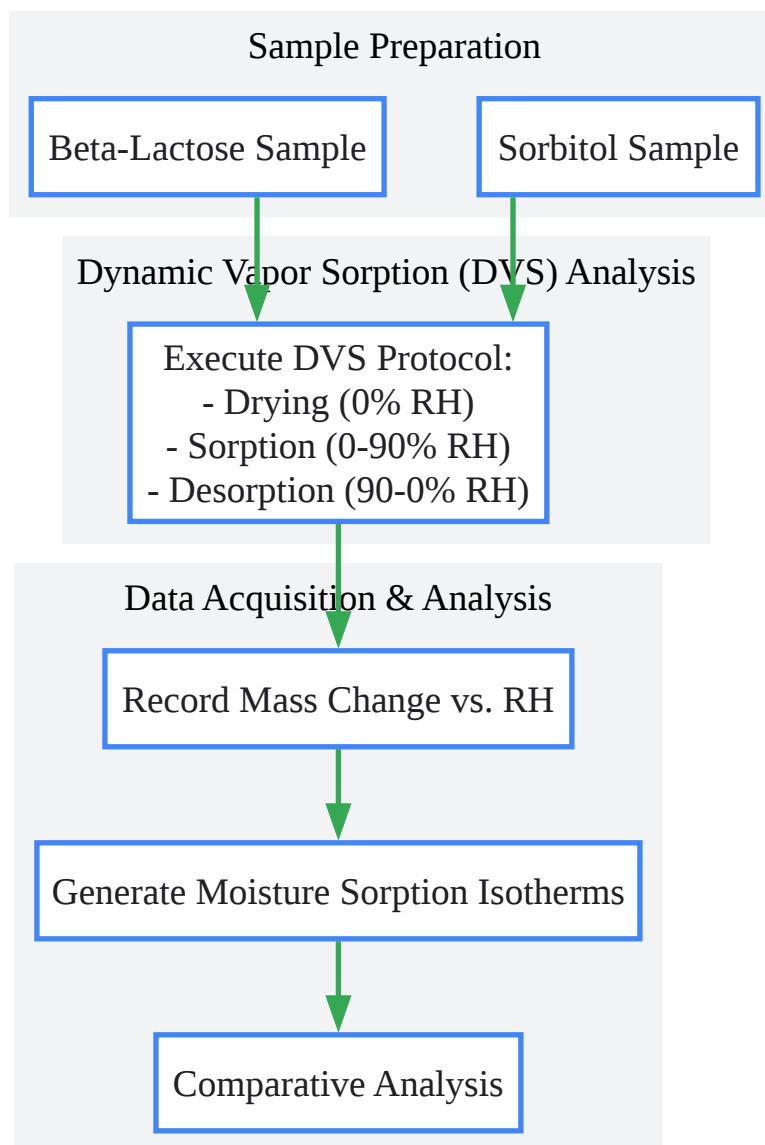
Apparatus: A Dynamic Vapor Sorption (DVS) analyzer.

Methodology:

- Sample Preparation: A precisely weighed sample (typically 5-15 mg) of the test material (**beta-lactose** or sorbitol) is placed in the DVS instrument's sample pan.
- Drying: The sample is initially dried by exposing it to 0% relative humidity at a constant temperature (e.g., 25°C) until a stable mass is achieved. This establishes the dry mass of the sample.
- Sorption Phase: The relative humidity is then increased in a stepwise manner (e.g., in 10% RH increments from 0% to 90% RH). At each step, the system waits for the sample mass to equilibrate (i.e., the rate of mass change is below a set threshold) before proceeding to the next humidity level. The mass of the sample is continuously recorded.
- Desorption Phase: After reaching the maximum RH (e.g., 90%), the relative humidity is decreased in a stepwise manner back to 0% RH. The mass change is again recorded at each step until equilibrium is reached.
- Data Analysis: The change in mass at each RH step is used to calculate the percentage of moisture uptake. The data is then plotted as a moisture sorption isotherm, which shows the equilibrium moisture content as a function of relative humidity.

Experimental Workflow

The following diagram illustrates the general workflow for the comparative hygroscopicity analysis of **beta-lactose** and sorbitol using Dynamic Vapor Sorption.



[Click to download full resolution via product page](#)

Experimental workflow for comparative hygroscopicity analysis.

Conclusion

The selection of an appropriate excipient requires a thorough understanding of its physical properties, with hygroscopicity being a key consideration. While both **beta-lactose** and sorbitol exhibit moisture-sorbing properties, sorbitol is significantly more hygroscopic and acts as a potent humectant. The choice between these two excipients will, therefore, depend on the specific requirements of the formulation, including the moisture sensitivity of the active

pharmaceutical ingredient (API) and the desired physical characteristics of the final dosage form. For formulations requiring low water content and stability in humid environments, **beta-lactose** may be a more suitable choice. Conversely, in formulations where the humectant properties of sorbitol are beneficial, its use can be considered with appropriate control of environmental humidity during manufacturing and storage.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. tandfonline.com [tandfonline.com]
- 2. researchgate.net [researchgate.net]
- 3. Moisture sorption, compressibility and caking of lactose polymorphs - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. Effects of Highly Hygroscopic Excipients on the Hydrolysis of Simvastatin in Tablet at High Relative Humidity - PMC [pmc.ncbi.nlm.nih.gov]
- 6. pharmaexcipients.com [pharmaexcipients.com]
- 7. DVS Systems | Dynamic Vapor Sorption | proUmid [proumid.com]
- 8. mt.com [mt.com]
- 9. surfacemeasurementsystems.com [surfacemeasurementsystems.com]
- 10. aqualab.com [aqualab.com]
- To cite this document: BenchChem. [A Comparative Analysis of the Hygroscopic Properties of Beta-Lactose and Sorbitol]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1674315#comparative-hygroscopicity-of-beta-lactose-and-sorbitol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com